

Spectroscopic Characterization of 3-(Nitromethyl)oxetane: A Predictive Technical Guide

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Compound of Interest

Compound Name: 3-(Nitromethyl)oxetane

CAS No.: 1313739-08-0

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Foreword for the Researcher

In the landscape of modern drug discovery and materials science, the oxetane motif has emerged as a compelling structural unit, prized for its ability to modulate physicochemical properties such as solubility and metabolic stability. Within this class of compounds, **3-(nitromethyl)oxetane** presents as a versatile synthetic intermediate. However, a comprehensive, publicly available repository of its experimental spectroscopic data is notably absent from the peer-reviewed literature. This guide, therefore, endeavors to bridge this gap by providing a robust, predictive analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **3-(nitromethyl)oxetane**.

Our predictive approach is grounded in the fundamental principles of spectroscopic interpretation and draws upon published data for structurally analogous compounds. While the data presented herein is theoretical, it is intended to serve as a valuable reference for researchers, aiding in the identification and characterization of this important building block.

Predicted ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for elucidating the structure of organic molecules. The predicted ^1H and ^{13}C NMR spectra of **3-(nitromethyl)oxetane** are based on the analysis of related structures and established chemical shift principles.

Predicted ^1H NMR Data

The proton NMR spectrum of **3-(nitromethyl)oxetane** is expected to be characterized by distinct signals corresponding to the protons of the oxetane ring and the nitromethyl group. The symmetry of the molecule will influence the appearance of these signals.

Table 1: Predicted ^1H NMR Chemical Shifts and Multiplicities for **3-(Nitromethyl)oxetane**

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1, H-1'	~ 4.6 - 4.8	Doublet of doublets	J $\approx$ 6-8 Hz
H-2, H-2'	~ 4.4 - 4.6	Doublet of doublets	J $\approx$ 6-8 Hz
H-3	~ 3.0 - 3.3	Multiplet	
H-4, H-4'	~ 4.5 - 4.7	Doublet	J $\approx$ 6-8 Hz

Causality of Predicted Shifts: The protons on the oxetane ring (H-1, H-1', H-2, H-2') are predicted to appear in the downfield region (~4.4-4.8 ppm) due to the deshielding effect of the adjacent oxygen atom. The protons of the nitromethyl group (H-4, H-4') are also expected to be downfield due to the electron-withdrawing nature of the nitro group. The methine proton (H-3) will likely appear as a multiplet due to coupling with the adjacent methylene protons.

Predicted ^{13}C NMR Data

The carbon-13 NMR spectrum will provide insight into the carbon framework of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3-(Nitromethyl)oxetane**

Carbon	Predicted Chemical Shift (δ , ppm)
C-1	~ 70 - 75
C-2	~ 70 - 75
C-3	~ 35 - 40
C-4	~ 75 - 80

Causality of Predicted Shifts: The carbons of the oxetane ring attached to the oxygen (C-1 and C-2) are expected to have the largest chemical shifts due to the electronegativity of the oxygen atom. The carbon of the nitromethyl group (C-4) will also be significantly deshielded. The methine carbon (C-3) is predicted to have the lowest chemical shift.

Experimental Protocol for NMR Data Acquisition

A standard approach to acquiring NMR data for a novel compound like **3-(nitromethyl)oxetane** would involve the following steps:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a standard 5 mm NMR tube.
- **Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled carbon spectrum. Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans will be required.
- **2D NMR (Optional but Recommended):** To unambiguously assign the proton and carbon signals, it is advisable to perform 2D NMR experiments such as COSY (Correlated Spectroscopy) to identify proton-proton couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded protons and carbons.

Caption: A generalized workflow for NMR data acquisition and processing.

Predicted Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The predicted IR spectrum of **3-(nitromethyl)oxetane** will exhibit characteristic absorption bands for the oxetane ring and the nitro group.

Table 3: Predicted Characteristic IR Absorption Bands for **3-(Nitromethyl)oxetane**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H (alkane)	~ 2850 - 3000	Medium to Strong
NO ₂ (asymmetric stretch)	~ 1540 - 1560	Strong
NO ₂ (symmetric stretch)	~ 1370 - 1390	Strong
C-O-C (ether stretch)	~ 980 - 1050	Strong

Causality of Predicted Absorptions: The strong absorptions for the nitro group (NO₂) are highly characteristic and are expected to be prominent features of the spectrum. The C-O-C stretching vibration of the strained oxetane ring is also a key diagnostic peak. The C-H stretching vibrations are typical for saturated hydrocarbons. This prediction is supported by data from a related compound, methyl [3-(nitromethyl)oxetan-3-yl]-D-valinate, which shows a strong absorption at 1555 cm⁻¹ for the nitro group.^[1]

Experimental Protocol for IR Data Acquisition

- **Sample Preparation:** For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk. For a liquid sample, a thin film can be cast between two salt plates (e.g., NaCl or KBr).
- **Instrument:** A Fourier Transform Infrared (FTIR) spectrometer is typically used.
- **Data Acquisition:** A background spectrum of the empty sample holder (or pure KBr pellet) is first recorded. The sample is then placed in the beam path, and the sample spectrum is acquired. The final spectrum is presented as a plot of transmittance or absorbance versus wavenumber.

Caption: A simplified workflow for acquiring an IR spectrum.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, which is crucial for determining the molecular weight and elucidating the structure.

Predicted Molecular Ion and Fragmentation Pattern

The nominal molecular weight of **3-(nitromethyl)oxetane** ($C_4H_7NO_3$) is 117.10 g/mol ^[2] In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) is expected at m/z 117.

Table 4: Predicted Key Fragments in the Mass Spectrum of **3-(Nitromethyl)oxetane**

m/z	Proposed Fragment
117	$[M]^+$ (Molecular Ion)
71	$[M - NO_2]^+$
57	$[C_3H_5O]^+$
43	$[C_2H_3O]^+$

Causality of Predicted Fragmentation: The most likely initial fragmentation would be the loss of the nitro group (NO_2), which has a mass of 46, resulting in a fragment at m/z 71. Further fragmentation of the oxetane ring could lead to the formation of smaller ions.

Experimental Protocol for Mass Spectrometry Data Acquisition

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion or through a chromatographic system such as Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- **Ionization:** Electron Ionization (EI) is a common technique for volatile compounds, while softer ionization methods like Electrospray Ionization (ESI) or Chemical Ionization (CI) can

be used to preserve the molecular ion.

- Mass Analysis: The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .

Caption: A general workflow for mass spectrometry analysis.

Conclusion

This technical guide provides a detailed predictive overview of the key spectroscopic data for **3-(nitromethyl)oxetane**. While awaiting the publication of definitive experimental spectra, this document serves as a foundational resource for scientists working with this versatile compound. The provided protocols for data acquisition offer a standardized framework for the experimental characterization of this and other novel chemical entities.

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